

Head-to-Head In Vitro Comparison: FXa-IN-1 versus Rivaroxaban

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Compound of Interest

Compound Name: *FXa-IN-1*

Cat. No.: *B12396189*

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This guide provides a comprehensive in vitro comparison of two direct Factor Xa (FXa) inhibitors: **FXa-IN-1** and the well-established oral anticoagulant, Rivaroxaban. The following sections present a summary of their inhibitory potency, detailed experimental protocols for key assays, and visual representations of their mechanism of action and experimental workflows.

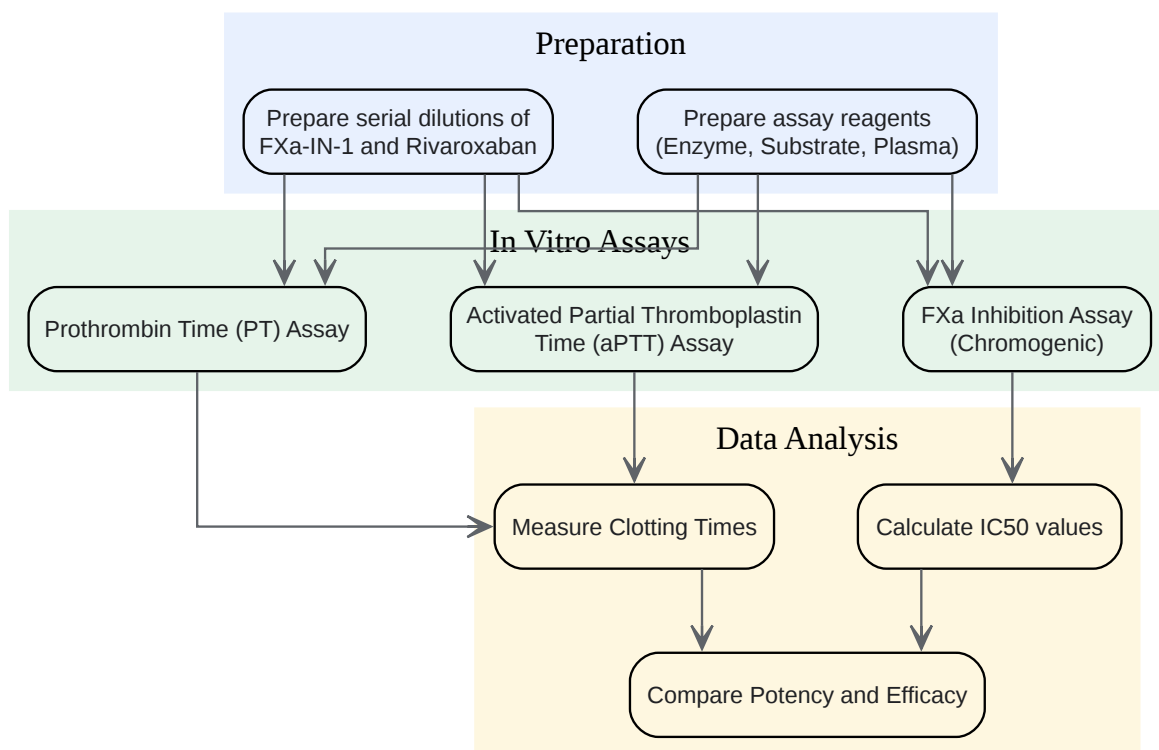
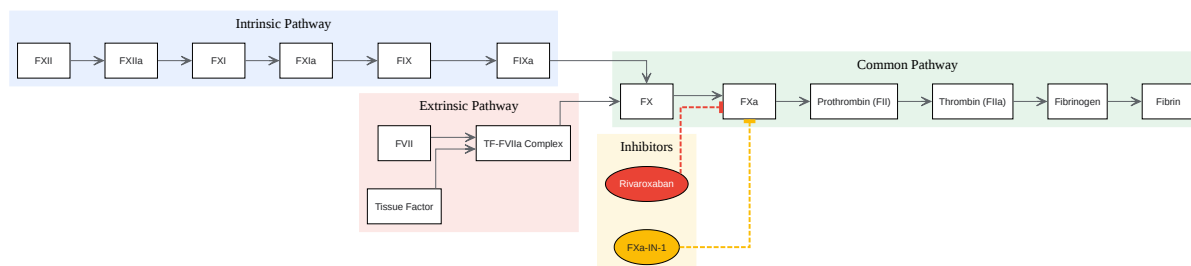
Data Presentation: Inhibitory Potency

The following table summarizes the key in vitro inhibitory parameters for **FXa-IN-1** and Rivaroxaban against Factor Xa. This data provides a direct comparison of their potency.

Parameter	FXa-IN-1	Rivaroxaban	Reference
IC50 (Purified Human FXa)	3 nM	0.7 nM	[1]
Ki	0.7 nM	0.4 nM	[1]
IC50 (Prothrombinase-bound FXa)	Not Reported	2.1 nM	
IC50 (Clot-associated FXa)	Not Reported	75 nM	
Selectivity	Not Reported	>10,000-fold greater selectivity for FXa over other serine proteases	

Mechanism of Action and the Coagulation Cascade

Both **FXa-IN-1** and Rivaroxaban are direct inhibitors of Factor Xa, a critical enzyme in the coagulation cascade. FXa is situated at the convergence of the intrinsic and extrinsic pathways and is responsible for the conversion of prothrombin to thrombin. Thrombin then facilitates the conversion of fibrinogen to fibrin, leading to the formation of a stable blood clot. By directly binding to the active site of FXa, these inhibitors prevent it from cleaving prothrombin, thereby reducing thrombin generation and subsequent clot formation.



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References

- 1. A novel prothrombin time assay for assessing the anticoagulant activity of oral factor Xa inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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